

An In-depth Technical Guide to Acryloyl Chloride

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Compound of Interest

Compound Name: Acryloyl chloride

Cat. No.: B146887

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For Researchers, Scientists, and Drug Development Professionals

Acryloyl chloride, also known by synonyms such as 2-propenoyl chloride and acrylic acid chloride, is a highly reactive organic compound that serves as a critical intermediate in a multitude of industrial and research applications.^{[1][2]} Its utility stems from the presence of two highly reactive functional groups: a carbon-carbon double bond and an acyl chloride. This dual reactivity makes it an essential building block for introducing the acryloyl group into other molecules, facilitating the synthesis of a wide range of polymers, pharmaceuticals, and agrochemicals.^{[3][4]} However, its high reactivity also renders it a hazardous material, necessitating stringent safety protocols for its handling and use.^{[5][6]}

This technical guide provides a comprehensive overview of **acryloyl chloride**, focusing on its chemical and physical properties, synthesis protocols, key reactions, and critical safety procedures relevant to a research and development setting.

Core Chemical and Physical Properties

Acryloyl chloride is a colorless to pale yellow liquid with a pungent, acrid odor.^{[1][6]} It is highly flammable and reacts violently with water.^{[5][7]} The fundamental properties are summarized in the tables below.

Table 1: Chemical Identifiers and Formula

Identifier	Value	Citations
Chemical Formula	C ₃ H ₃ ClO	[1][2][8][9][10]
Molecular Weight	90.51 g/mol	[2][5][7][8][9][10]
IUPAC Name	Prop-2-enoyl chloride	[2][8]
CAS Number	814-68-6	[2][5][8][9]
Synonyms	2-Propenoyl chloride, Acrylyl chloride, Acrylic acid chloride	[1][2][8][10]

Table 2: Physical and Chemical Properties

Property	Value	Citations
Appearance	Colorless to pale yellow liquid	[2][5][6][9]
Density	1.114 - 1.119 g/mL at 25 °C	[2][5][7]
Boiling Point	72 - 76 °C (162 - 169 °F)	[2][5][7][11]
Flash Point	-4 °C (25 °F)	[2]
Reactivity	Reacts violently with water, alcohols, amines, strong bases, and oxidizing agents.[5] [6][7]	
Stability	Light-sensitive; can polymerize upon exposure to air/oxygen. [5][7] Requires an inhibitor like MEHQ or hydroquinone for storage.[7][12]	

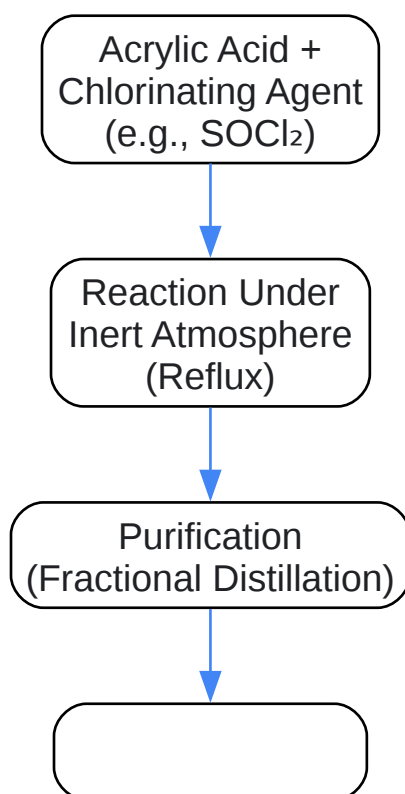
Synthesis of Acryloyl Chloride

Acryloyl chloride is typically prepared by the chlorination of acrylic acid. Common chlorinating agents include benzoyl chloride, thionyl chloride, and oxalyl chloride.[2][6][13] The reaction

must be performed under anhydrous conditions and often includes a polymerization inhibitor.
[12]

This protocol describes a common laboratory-scale synthesis of **acryloyl chloride** from acrylic acid and thionyl chloride.[13]

- Preparation: Set up a round-bottom flask equipped with a reflux condenser and a dropping funnel. The entire apparatus must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to exclude moisture. A gas outlet should be connected to a scrubber containing an aqueous sodium hydroxide solution to neutralize the HCl gas byproduct.[13]
- Reagents: Charge the flask with acrylic acid dissolved in a suitable anhydrous solvent, such as dichloromethane.[13] Add a polymerization inhibitor (e.g., a small amount of hydroquinone).
- Reaction: While stirring the solution, add thionyl chloride (approximately 1 molar equivalent) dropwise from the dropping funnel. The reaction is exothermic and will generate HCl gas.[13]
- Reflux: After the addition is complete, heat the mixture to reflux for 2-4 hours to ensure the reaction goes to completion.[13]
- Purification: After cooling the reaction mixture to room temperature, purify the product by fractional distillation. First, distill off the solvent (boiling point of dichloromethane is ~40 °C). Then, carefully distill the **acryloyl chloride**, collecting the fraction that boils at 72-76 °C.[7]
[13]
- Storage: The purified product should be stored in a tightly sealed container with an inhibitor, under an inert atmosphere, and at refrigerated temperatures (2-8 °C) to prevent degradation and polymerization.[14][15]



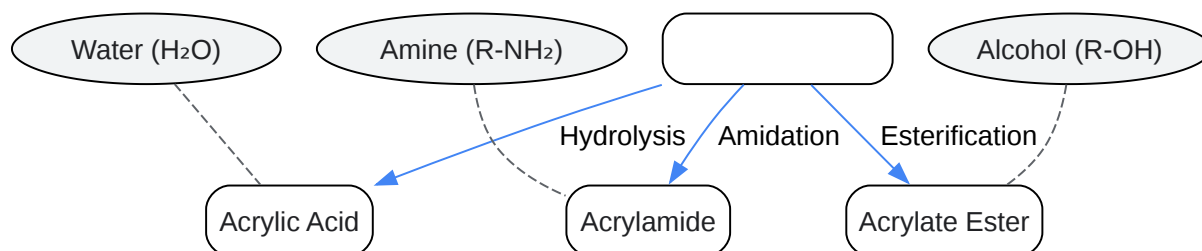
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A simplified workflow for the synthesis of **acryloyl chloride**.

Chemical Reactivity and Applications

Acryloyl chloride is a versatile reagent primarily used to introduce the acryloyl moiety into various substrates. Its reactions are characteristic of acid chlorides.^[6]

- Reaction with Water: It reacts violently with water in a hydrolysis reaction to produce acrylic acid and hydrochloric acid.^{[1][2][6]}
- Reaction with Alcohols: It reacts with alcohols to form acrylate esters, which are important monomers for polymer synthesis.^{[2][6][16]}
- Reaction with Amines: It reacts with amines to form acrylamides, which are precursors to polyacrylamides used in applications like gel electrophoresis and water treatment.^{[2][6][16]}

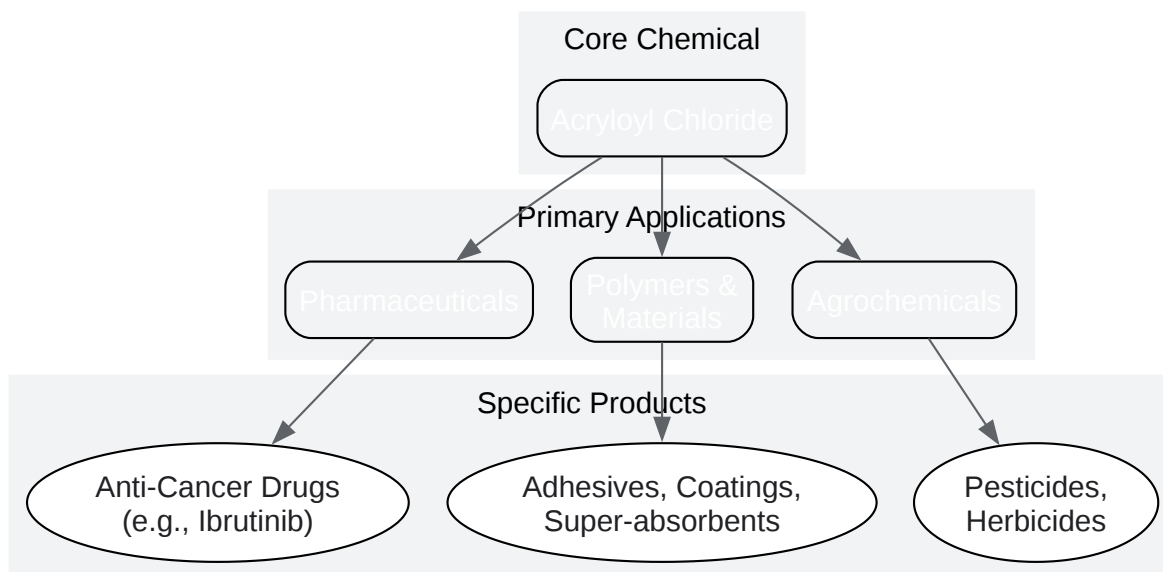


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Core reactions of **acryloyl chloride** with common nucleophiles.

The reactivity of **acryloyl chloride** makes it indispensable in several high-value sectors.

- **Pharmaceuticals:** It serves as a key building block in the synthesis of complex active pharmaceutical ingredients (APIs), including certain anti-cancer drugs like Ibrutinib and Poziotinib.^{[3][14]}
- **Polymers and Materials Science:** It is a fundamental monomer used to produce a wide array of polymers and copolymers, such as polyacrylates and polyacrylamides.^{[1][3]} These polymers are essential in the manufacturing of adhesives, coatings, plastics, textiles, and super-absorbent materials.^{[1][3][5]}
- **Agrochemicals:** The compound is used in the synthesis of various pesticides, herbicides, and fungicides to support crop protection and yield enhancement.^{[1][3]}



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Relationship between **acryloyl chloride** and its key industrial uses.

Safety and Handling Protocols

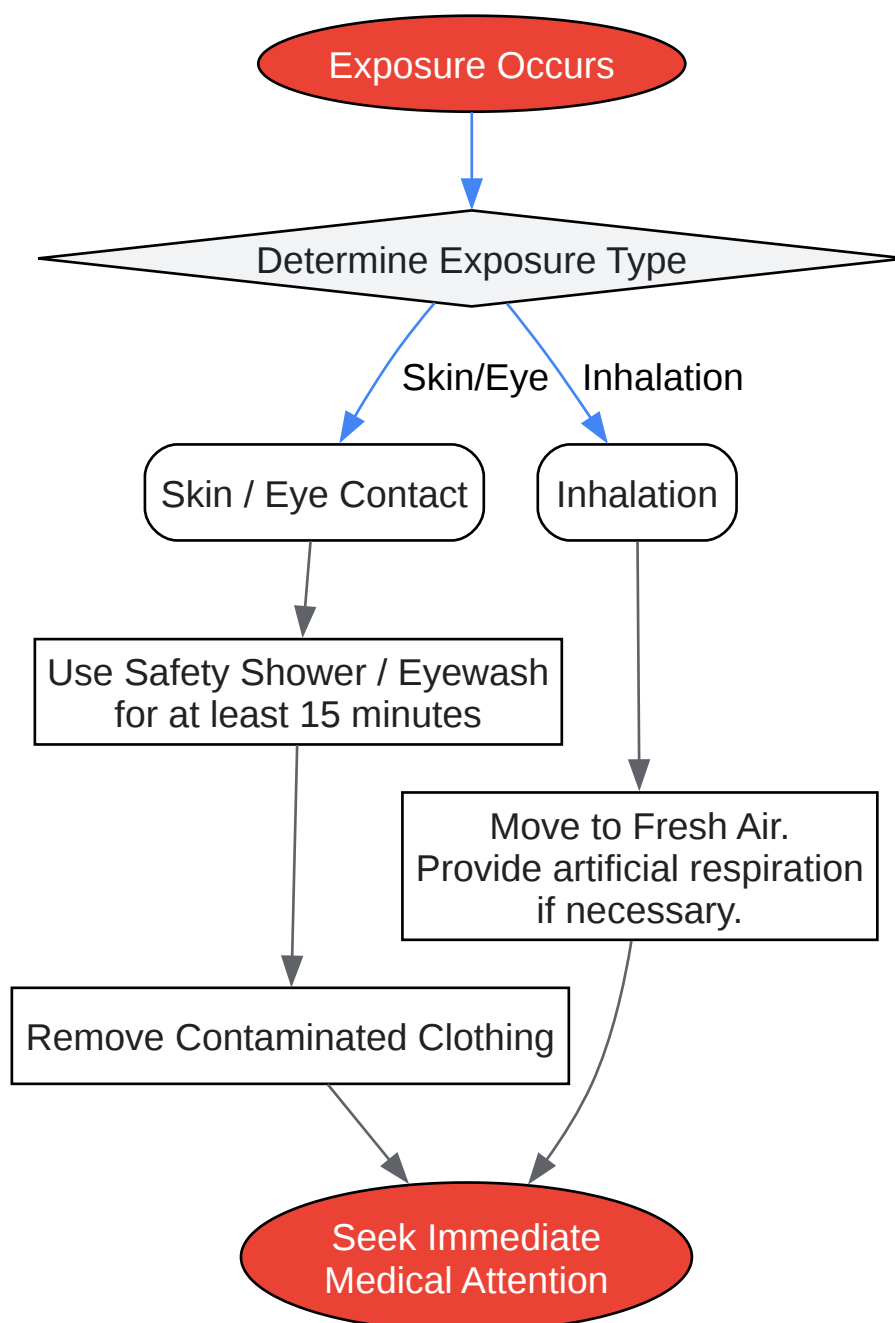
Acryloyl chloride is a highly hazardous substance that is flammable, corrosive, and acutely toxic.[1][17] Exposure can cause severe skin and eye burns, and inhalation can be fatal.[5][6][17] Strict adherence to safety protocols is mandatory.

Table 3: Hazard Identification

Hazard Type	GHS Statement	Citations
Flammability	H225: Highly flammable liquid and vapour.	[11][17][18]
Corrosivity	H314: Causes severe skin burns and eye damage.	[11][17][18]
Acute Toxicity	H330: Fatal if inhaled.	[11][17][18]
Acute Toxicity	H302: Harmful if swallowed.	[11][18]

- Engineering Controls: All work with **acryloyl chloride** must be conducted in a certified chemical fume hood to prevent inhalation exposure.[19][20] Ensure that a safety shower and eyewash station are immediately accessible.[19]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a flame-resistant lab coat, chemical splash goggles, a face shield, and compatible chemical-resistant gloves (consult glove manufacturer data for compatibility).[15][17][18][19]
- Dispensing and Weighing: Do not weigh **acryloyl chloride** on an open balance outside of a fume hood.[20] To measure by mass, first tare a sealable container (e.g., a vial with a septum cap) on the balance. Inside the fume hood, transfer an approximate amount of the liquid into the container and seal it securely. Remove the sealed container from the hood, weigh it, and then return it to the hood to add or remove material as needed to reach the target mass.[20]
- Storage and Incompatibilities: Store in a cool, dry, well-ventilated, and designated corrosives area, away from heat and ignition sources.[19] Keep containers tightly closed under an inert atmosphere.[19] It is incompatible with water, alcohols, amines, strong bases, and oxidizing agents.[5][7]
- Spill Response: In case of a small spill inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite or sand).[19][21] Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Do not use combustible materials for absorption. For larger spills, or any spill outside of a fume hood, evacuate the area immediately and contact emergency personnel.[15][20]

- First Aid - Eyes: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[17\]](#)[\[19\]](#)[\[21\]](#)
- First Aid - Skin: Immediately remove all contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes in a safety shower. Seek immediate medical attention.[\[17\]](#)[\[19\]](#)[\[21\]](#)
- First Aid - Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[17\]](#)[\[19\]](#)[\[21\]](#)
- First Aid - Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[21\]](#)



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A decision workflow for first aid response to **acryloyl chloride** exposure.

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